

What are the physical properties of lactose octaacetate

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Compound of Interest

Compound Name: Lactose octaacetate

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An In-Depth Technical Guide to the Physical Properties of **Lactose Octaacetate**

Introduction

Lactose octaacetate (C₂₈H₃₈O₁₉) is a fully acetylated derivative of lactose, a disaccharide composed of galactose and glucose subunits.[1] Also known as octa-O-acetyl-D-lactose or peracetylated lactose, it serves as a crucial intermediate in synthetic carbohydrate chemistry.[2] [3] The acetylation of lactose's eight hydroxyl groups significantly alters its physical and chemical properties, notably increasing its stability, reducing hygroscopicity, and enhancing its solubility in organic solvents compared to its precursor, lactose.[4] These characteristics make it a valuable compound in pharmaceutical formulations, where it can function as an intermediate, diluent, or solubilizer.[1][4] This guide provides a comprehensive overview of the core physical properties of **lactose octaacetate**, detailed experimental protocols for their determination, and a workflow for its synthesis and purification.

Core Physical and Chemical Properties

The physical properties of **lactose octaacetate** can vary, primarily due to the existence of different anomers (α and β forms) and varying levels of purity across commercial and synthesized batches.[5][6] The data presented below is a compilation from various sources, reflecting this potential variability.

Property	Value
Molecular Formula	C ₂₈ H ₃₈ O ₁₉ [7] [8]
Molecular Weight	678.59 g/mol [7] [8] [9]
Appearance	White to off-white crystalline solid or powder. [4] [7] [10]
Melting Point	75 - 141 °C (This wide range reflects different isomeric forms and purities. For example, β-D-Lactose octaacetate has a reported melting point of 139-141 °C). [2] [7] [9] [11] [12]
Boiling Point	683.1 °C at 760 mmHg [11]
Density	1.37 g/cm ³ [11] [12]
Refractive Index	~1.5 [12]
Specific Optical Rotation ([α] _D)	-4.14° (c=10, CHCl ₃) for the β-anomer. [5] Generally reported to have a negative angle of optical rotation. [2]
Solubility	Soluble in: Dichloromethane (DCM), Chloroform, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Ethyl acetate (EtOAc), Methanol (MeOH). [1] [7] Slightly soluble to insoluble in: Water. [13]
UV Absorption Maxima (λ _{max})	Methanol: 209 nm [2] Ethanol: 210 nm [2] Acetonitrile: 213 nm [2] 1,4-Dioxane: 245 nm [2] DMF: 266 nm [2] DMSO: 259 nm [2]

Experimental Protocols

Determination of Melting Point

The melting point of a solid is a key indicator of its purity. For **lactose octaacetate**, this can be determined using a capillary method or a hot stage apparatus.

Methodology: Capillary Tube Method[\[14\]](#)[\[15\]](#)

- **Sample Preparation:** A small amount of finely powdered, dry **lactose octaacetate** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[\[15\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a melting point apparatus or a heated liquid bath (e.g., paraffin oil).[\[14\]](#)[\[15\]](#)
- **Heating:** The apparatus is heated slowly and steadily, with constant stirring of the liquid bath to ensure uniform temperature distribution.[\[15\]](#)
- **Observation:** The temperature at which the substance first begins to liquefy is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.[\[14\]](#)
- **Purity Indication:** A sharp melting range (typically < 2 °C) is indicative of a pure compound. Impurities tend to lower and broaden the melting point range.[\[16\]](#)

Alternative Methodology: Kofler Hot Stage Microscope

Melting points can also be precisely measured using a Kofler hot stage microscope, which allows for direct observation of the sample as it is heated.[\[2\]](#)

Determination of Specific Optical Rotation

Optical rotation is a fundamental property of chiral molecules like **lactose octaacetate**. The measurement is performed using a polarimeter.

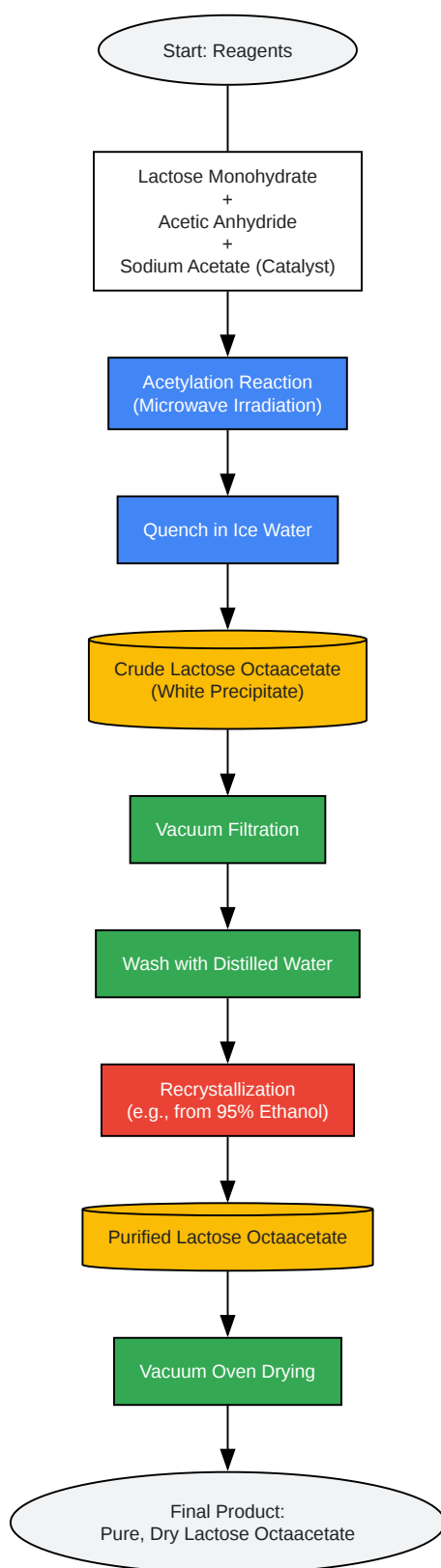
Methodology: Polarimetry[\[2\]](#)[\[17\]](#)

- **Solution Preparation:** A solution of **lactose octaacetate** is prepared by accurately weighing a sample and dissolving it in a specific volume of a suitable solvent (e.g., chloroform) to a known concentration (c, in g/mL).[\[5\]](#)
- **Polarimeter Setup:** The polarimeter is turned on, and the light source (typically a sodium lamp, 589 nm) is allowed to stabilize. The instrument is zeroed using a blank tube filled with the pure solvent.[\[2\]](#)

- **Measurement:** The prepared solution is transferred to a polarimeter tube of a known path length (l , in decimeters). The tube is placed in the polarimeter, and the observed optical rotation (α) is measured.[\[18\]](#)
- **Calculation of Specific Rotation:** The specific rotation $[\alpha]$ is calculated using the Biot's law formula: $[\alpha] = \alpha / (l \times c)$ The temperature and wavelength used for the measurement are typically reported alongside the value.[\[18\]](#)

Workflow Visualization

The following diagram illustrates a typical laboratory workflow for the synthesis and purification of **lactose octaacetate**, a process crucial for obtaining a pure sample for property analysis.



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